

chemical properties of Amlodipine Dimethyl Ester

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Amlodipine Dimethyl Ester

Cat. No.: B1664911

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An In-Depth Technical Guide to the Chemical Properties of Amlodipine Dimethyl Ester

Introduction

Amlodipine, a dihydropyridine calcium channel blocker, is a cornerstone in the management of hypertension and angina.[1][2][3] Its chemical structure, 3-ethyl 5-methyl 2-[(2-aminoethoxy)methyl]-4-(2-chlorophenyl)-1,4-dihydro-6-methyl-3,5-pyridinedicarboxylate, features two different ester groups.[1][4] **Amlodipine Dimethyl Ester** (CAS: 140171-66-0) is a critical related substance in which the ethyl ester at the 3-position is replaced by a methyl ester.[5][6] Officially designated as Amlodipine EP Impurity F, this compound is of significant interest to pharmaceutical scientists for several reasons.[5][7] It serves as a crucial reference standard for monitoring the purity of Amlodipine drug substances and finished products, and its presence can indicate specific conditions or pathways in the synthetic or degradation process.

This technical guide provides a comprehensive overview of the chemical properties of **Amlodipine Dimethyl Ester**. It is designed for researchers, analytical scientists, and drug development professionals who require a deep, practical understanding of this impurity for method development, validation, stability studies, and quality control.

Core Physicochemical Properties

A thorough understanding of the fundamental physicochemical properties of **Amlodipine Dimethyl Ester** is the starting point for any scientific investigation, from developing analytical methods to designing stability studies.

Caption: Chemical Structure of **Amlodipine Dimethyl Ester**.

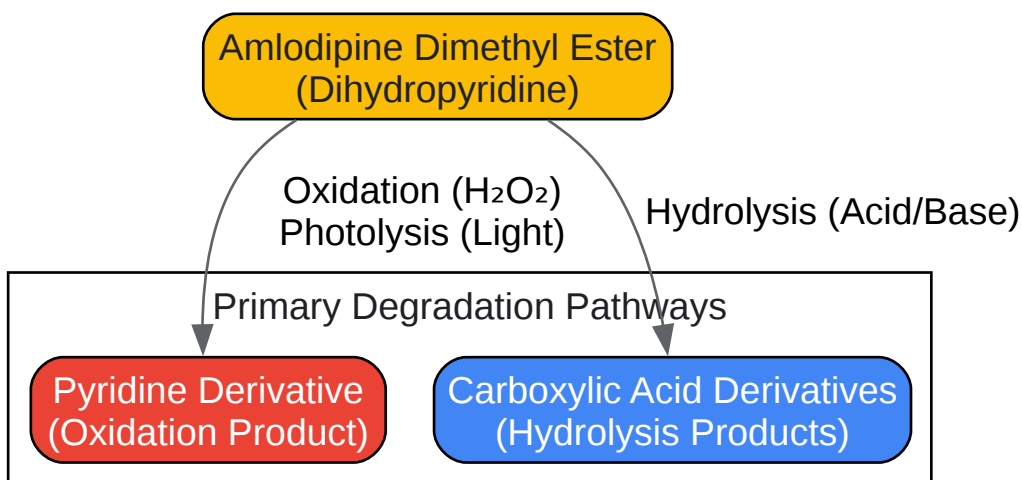
The core properties are summarized in the table below, compiled from various chemical data sources.

Property	Value	Source(s)
Chemical Name	dimethyl 2-((2-aminoethoxy)methyl)-4-(2-chlorophenyl)-6-methyl-1,4-dihydropyridine-3,5-dicarboxylate	[5] [7]
Synonyms	Amlodipine Impurity F, Amlodipine EP Impurity F	[5] [7]
CAS Number	140171-66-0	[5] [6] [8]
Molecular Formula	C ₁₉ H ₂₃ ClN ₂ O ₅	[5] [6] [7]
Molecular Weight	394.85 g/mol	[7] [8]
Appearance	Pale Yellow to Yellow Solid	
Melting Point	42-45°C	[8]
Boiling Point	516.6 ± 50.0 °C (Predicted)	[5] [8]
Density	1.247 ± 0.06 g/cm ³ (Predicted)	[5] [8]
pKa	8.97 ± 0.10 (Predicted)	[5]
Solubility	Slightly soluble in Chloroform, DMSO, Methanol	[5]
Stability	Hygroscopic	[5] [8]
Storage	Hygroscopic, Refrigerator, Under inert atmosphere	[5] [8]

Synthesis and Provenance

Amlodipine Dimethyl Ester is primarily encountered as a process-related impurity during the synthesis of Amlodipine. Its formation is typically a result of using methanol-based reagents or solvents, which can compete with ethanol-based reagents during the esterification steps of the synthesis. The classic Hantzsch dihydropyridine synthesis, a common method for Amlodipine, involves the condensation of an aldehyde (2-chlorobenzaldehyde), a beta-ketoester (e.g., methyl acetoacetate), and an enamine (e.g., methyl 3-aminocrotonate).[9] If methyl 3-aminocrotonate is used instead of ethyl 3-aminocrotonate in one of the key steps, the dimethyl ester can be formed.

Patent literature describes processes where controlling the level of a dimethyl ester impurity is a key aspect of producing a pure intermediate for Amlodipine synthesis.[10] This underscores the importance of having a well-characterized standard of **Amlodipine Dimethyl Ester** for in-process controls.



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- To cite this document: BenchChem. [chemical properties of Amlodipine Dimethyl Ester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664911#chemical-properties-of-amlodipine-dimethyl-ester]

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